

3-Methyloxetane-3-carbaldehyde: A Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: 3-Methyloxetane-3-carbaldehyde

Cat. No.: B1319623

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For researchers, scientists, and drug development professionals, a thorough understanding of the safety and handling protocols for all chemical reagents is paramount. This technical guide provides an in-depth overview of the material safety data for **3-Methyloxetane-3-carbaldehyde** (CAS No: 99419-31-5), a versatile building block in organic synthesis.

This document summarizes key physicochemical properties, outlines potential hazards, and provides guidance on safe handling and emergency procedures. The information is compiled from various chemical safety resources to ensure a comprehensive overview for laboratory personnel.

Physicochemical Properties

A summary of the known physical and chemical properties of **3-Methyloxetane-3-carbaldehyde** is presented in the table below. These values are essential for understanding the compound's behavior under various experimental conditions.

Property	Value	Source
Molecular Formula	C5H8O2	[1][2][3]
Molecular Weight	100.12 g/mol	[4][5]
Appearance	Colorless to light yellow liquid	[6]
Boiling Point	63 °C at 30 Torr	[1][2]
Density (Predicted)	1.150 ± 0.06 g/cm ³	[1][2]
LogP (Predicted)	0.22180	[1][2]
XLogP3 (Predicted)	-0.3	[1][4]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	2	[1]
Rotatable Bond Count	1	[1]
Exact Mass	100.052429494 Da	[1][4]

Hazard Identification and Classification

3-Methyloxetane-3-carbaldehyde is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards identified are acute oral toxicity and long-term aquatic toxicity.[4][7]

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Hazardous to the Aquatic Environment, Long-Term Hazard	Category 2	H411: Toxic to aquatic life with long lasting effects

Signal Word: Warning[4]

Experimental Protocols

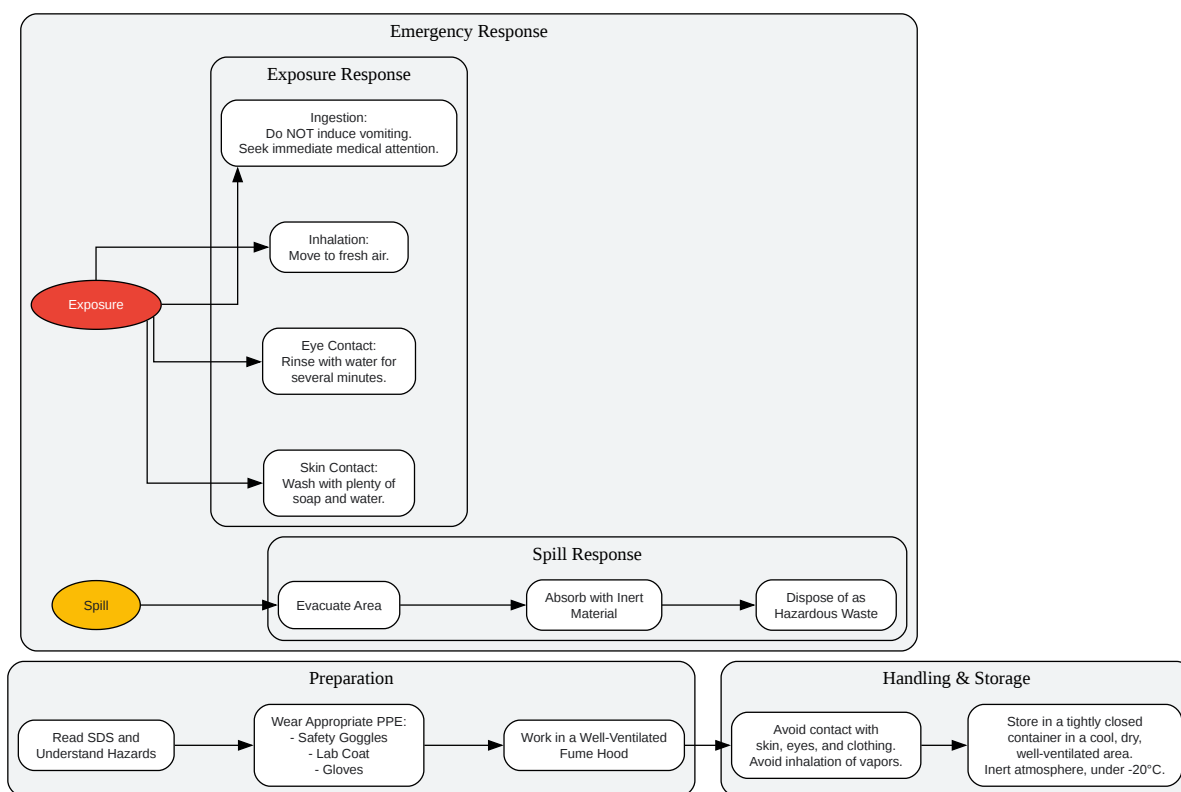
While specific experimental reports on the toxicity of **3-Methyloxetane-3-carbaldehyde** are not readily available in the public domain, the hazard classifications are determined through standardized testing protocols established by regulatory bodies such as the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity (OECD 420, 423, or 425): The "Harmful if swallowed" classification is typically determined by acute oral toxicity studies in animal models, most commonly rats or mice. Methodologies like the Fixed Dose Procedure, Acute Toxic Class Method, or the Up-and-Down Procedure are employed to determine the dose at which adverse effects, including mortality, are observed. These methods aim to establish a lethal dose 50 (LD50) or an acute toxic class, while minimizing the number of animals used. The general procedure involves administering a single oral dose of the substance to fasted animals and observing them for a period of up to 14 days for signs of toxicity and mortality.

Aquatic Toxicity (OECD 202, 203, or 211): The "Toxic to aquatic life with long lasting effects" classification is based on studies with aquatic organisms such as fish (e.g., *Oncorhynchus mykiss* - rainbow trout), invertebrates (e.g., *Daphnia magna*), and algae (e.g., *Selenastrum capricornutum*). These tests determine the concentration of the substance that is lethal to 50% of the test organisms (LC50) or causes a 50% reduction in a biological response, such as growth or reproduction (EC50), over a specified period. For substances that are not readily soluble in water, tests are often conducted on water-accommodated fractions (WAFs).

Safe Handling and Emergency Procedures

The following workflow outlines the essential steps for the safe handling of **3-Methyloxetane-3-carbaldehyde** and the appropriate response in case of an emergency. Adherence to these guidelines is crucial for minimizing risk in a laboratory setting.



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